

Application Note: Strategic Profiling of Pretomanid Hydroxy Propyl Pivalate Impurity

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Compound of Interest

Compound Name: *Propyl pivalate*

CAS No.: 5129-35-1

Cat. No.: B1266646

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Executive Summary

In the development of Pretomanid (PA-824), a nitroimidazooxazine antimycobacterial agent for multi-drug-resistant tuberculosis (MDR-TB), the control of process-related impurities is a Critical Quality Attribute (CQA). Among these, the Hydroxy **Propyl Pivalate** Impurity (CAS: 2755727-09-2) represents a significant synthetic intermediate that serves as a marker for reaction completeness and process efficiency.

This guide provides a comprehensive protocol for the identification, quantification, and control of this specific impurity. Unlike generic degradation products, this compound is a stable process intermediate arising from the coupling of the nitroimidazole core with the chiral glycidyl linker. Its presence indicates specific deviations in the alkylation or cyclization unit operations.

Chemical Context & Origin

The Impurity Identity

- Common Name: Pretomanid Hydroxy **Propyl Pivalate** Impurity^{[1][2][3]}

- Chemical Name: (S)-3-(2-Bromo-4-nitro-1H-imidazol-1-yl)-2-hydroxypropyl pivalate[4][5]
- CAS Number: 2755727-09-2[1][4][5]
- Molecular Formula:
[2][4][5]
- Molecular Weight: 350.17 g/mol [2][5]
- Key Structural Feature: Contains a Bromine atom (distinct isotopic pattern) and a Pivalate ester protecting group.

Mechanistic Origin

The synthesis of Pretomanid often utilizes (S)-glycidyl pivalate to introduce the chiral center and the linker arm. The impurity is formed during the nucleophilic epoxide opening by 2-bromo-4-nitroimidazole.

- Normal Process: The imidazole attacks the epoxide

Intermediate formed (The Impurity)

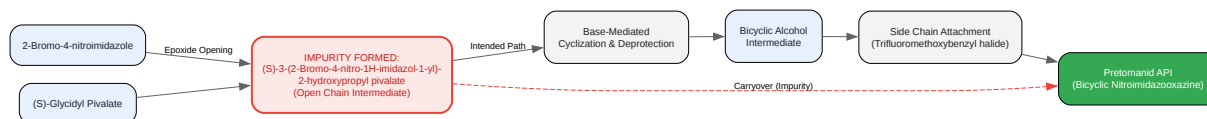
Ring closure/Side-chain attachment

Pretomanid.

- Deviation: If the subsequent base-mediated cyclization or deprotection steps are incomplete, the open-chain pivalate ester persists in the final API.

Synthetic Pathway Visualization

The following diagram illustrates the precise entry point of the impurity within the synthetic route.



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Figure 1: Mechanistic origin of the Hydroxy **Propyl Pivalate** impurity during Pretomanid synthesis.

Analytical Protocol: Detection & Quantification Method Design Rationale

- Polarity Difference: The impurity contains a free secondary hydroxyl group and a pivalate ester but lacks the lipophilic trifluoromethoxybenzyl ether found in Pretomanid. It is generally more polar than the API, eluting earlier in Reverse Phase (RP) chromatography.
- Detection:
 - UV: The nitroimidazole core provides strong absorbance at 310-320 nm.
 - MS: The presence of Bromine (and) provides a distinct 1:1 isotopic doublet, making MS identification unambiguous compared to the non-brominated final API.

High-Performance Liquid Chromatography (HPLC) Protocol

Parameter	Specification
Column	Agilent Zorbax Eclipse Plus C18 (100 mm x 4.6 mm, 3.5 µm) or equivalent
Column Temp	35°C
Mobile Phase A	0.1% Formic Acid in Water (pH ~2.7)
Mobile Phase B	Acetonitrile (LC-MS Grade)
Flow Rate	1.0 mL/min
Injection Vol	10 µL
Detection	UV at 315 nm (Primary); MS (Secondary)
Run Time	25 Minutes

Gradient Program:

- 0.0 min: 90% A / 10% B (Equilibration)
- 2.0 min: 90% A / 10% B (Hold for polar impurities)
- 15.0 min: 10% A / 90% B (Ramp to elute Pretomanid)
- 20.0 min: 10% A / 90% B (Wash)
- 21.0 min: 90% A / 10% B (Re-equilibration)

Mass Spectrometry (LC-MS) Settings

For definitive identification during method validation or troubleshooting:

- Ionization: ESI Positive Mode ()
- Target Mass:

- and
m/z (approximate, due to Br isotopes).
- Key Fragment: Loss of pivalic acid moiety or cleavage of the nitroimidazole ring.
- Dwell Time: 100 ms.

Standard Handling & Preparation

Reference Standard Integrity

The Pretomanid Hydroxy **Propyl Pivalate** Impurity Standard is typically supplied as a lyophilized powder or crystalline solid.

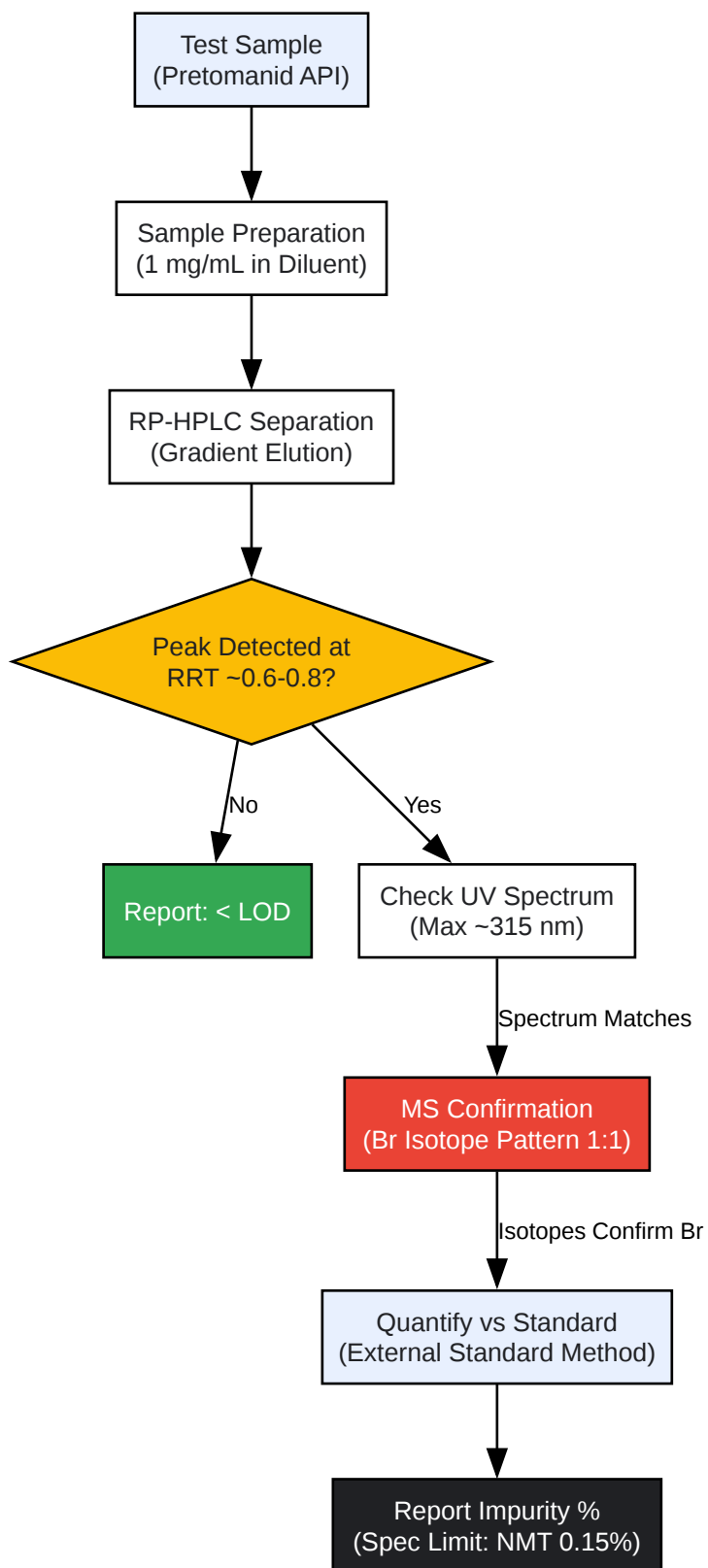
- Storage: -20°C (Hygroscopic nature of the hydroxy group requires desiccation).
- Stability: Stable in acetonitrile/water solutions for 48 hours at 4°C. Avoid alkaline diluents which may hydrolyze the pivalate ester.

Stock Solution Preparation

- Weighing: Accurately weigh 5.0 mg of the impurity standard.
- Dissolution: Dissolve in 5 mL of Acetonitrile (Do not use water initially to ensure complete solubility of the pivalate ester).
- Dilution: Dilute to volume with Mobile Phase A to match initial gradient conditions, preventing peak distortion.
- Final Concentration: 1.0 mg/mL (Stock). Dilute further to 5 µg/mL for sensitivity checks (0.5% level relative to API).

Analytical Workflow & Decision Tree

This workflow ensures self-validating logic: if the impurity is detected, its identity is confirmed via RT and UV/MS spectral matching before quantification.



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Figure 2: Analytical decision tree for identifying and quantifying the pivalate impurity.

Interpretation of Results

Relative Retention Time (RRT)

The impurity is expected to elute before Pretomanid.

- Impurity RRT: ~0.65 - 0.75 (relative to Pretomanid).
- Note: The impurity is more polar (OH group) and smaller than the API.

Limit of Quantification (LOQ)

Based on ICH Q3A/B guidelines for impurities in new drug substances:

- Reporting Threshold: 0.05%
- Identification Threshold: 0.10%
- Qualification Threshold: 0.15%
- Recommended Target LOQ: 0.03% (to ensure robust reporting).

Troubleshooting

- Peak Tailing: The free hydroxyl group on the impurity may interact with silanols. Ensure the column is end-capped (e.g., Eclipse Plus or BEH C18).
- Ghost Peaks: Pivalic acid (a degradation product of the impurity) may appear near the solvent front. Ensure the standard is fresh.

References

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- Pretomanid Impurities and Related Compounds. Pharmaffiliates. Available at: [\[Link\]](#)

- Pretomanid (PA-824) Clinical Pharmacology. FDA Drug Approval Package (2019).[8]
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